

2-(5-Oxazolyl)benzoic Acid: A Technical Guide for Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(5-Oxazolyl)benzoic Acid

Cat. No.: B599546

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(5-Oxazolyl)benzoic acid**, a heterocyclic carboxylic acid with significant potential as a building block in organic synthesis, particularly in the fields of medicinal chemistry and materials science. While specific experimental data for this compound is limited in publicly available literature, this document consolidates information from analogous structures and established synthetic methodologies to offer a detailed perspective on its synthesis, characterization, and potential applications. The guide includes proposed synthetic routes, predicted spectroscopic data, and a discussion of its utility in the development of novel molecular entities.

Introduction

Oxazole derivatives are a critical class of five-membered heterocyclic compounds renowned for their wide-ranging biological activities.^{[1][2]} The oxazole ring serves as a versatile scaffold in numerous pharmaceuticals and natural products.^[3] When incorporated into a benzoic acid framework, specifically as **2-(5-Oxazolyl)benzoic acid**, the resulting molecule presents a unique combination of functionalities: a carboxylic acid amenable to various coupling reactions and an oxazole ring that can participate in diverse chemical transformations and biological interactions. This bifunctional nature makes it a valuable intermediate for creating complex molecular architectures with potential applications in drug discovery and materials science.^[3]
^[4]

Chemical and Physical Properties

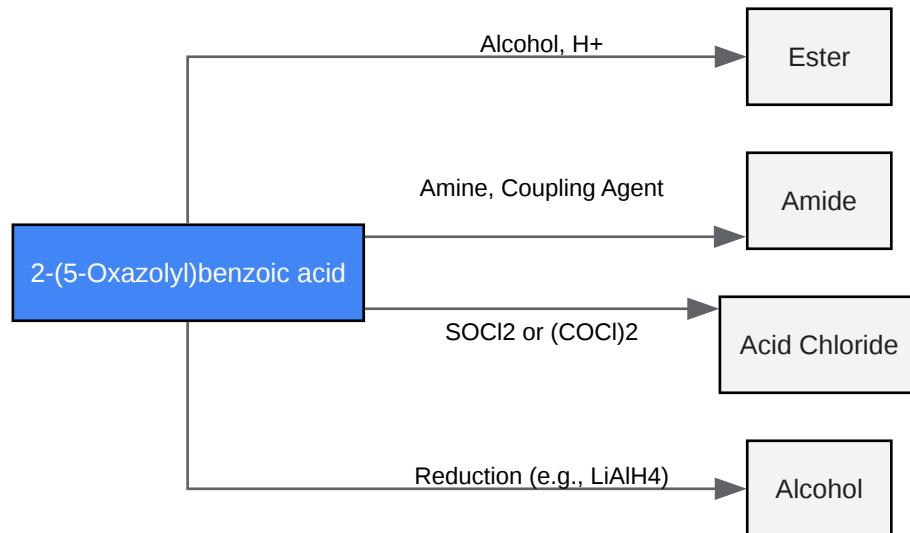
Below is a summary of the known and predicted properties of **2-(5-Oxazolyl)benzoic acid**.

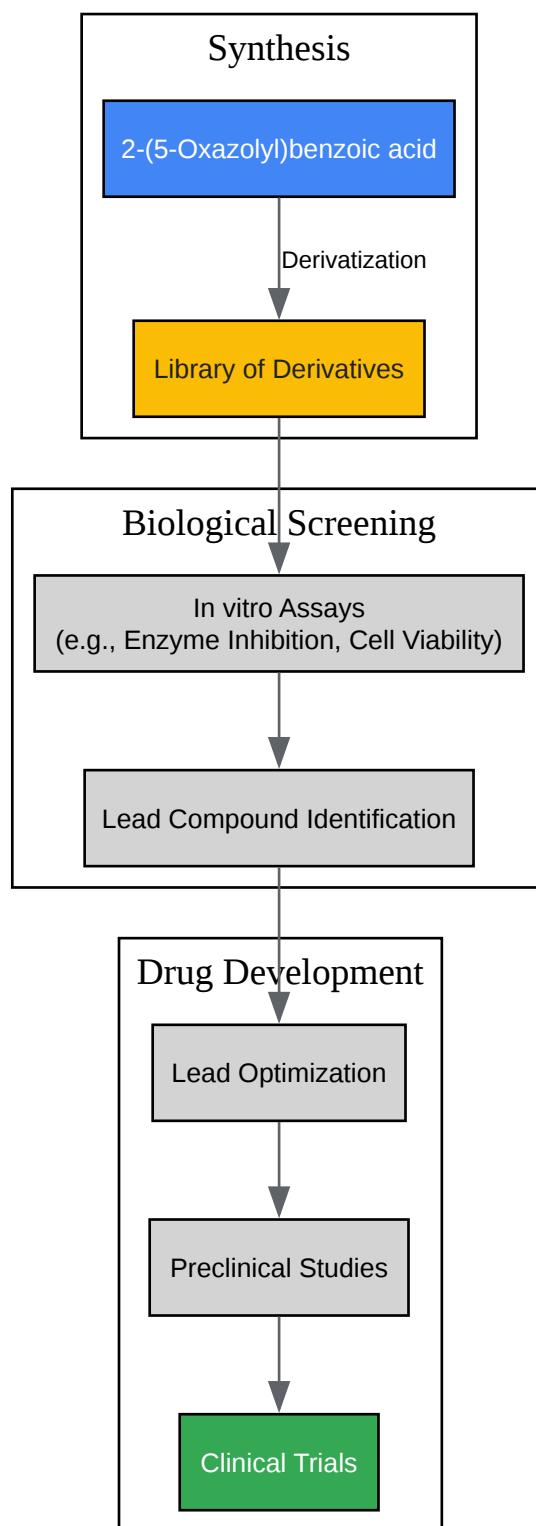
Property	Value	Reference
IUPAC Name	2-(oxazol-5-yl)benzoic acid	[5]
CAS Number	169508-94-5	[5]
Molecular Formula	C ₁₀ H ₇ NO ₃	[5]
Molecular Weight	189.17 g/mol	[5]
Appearance	Predicted: White to off-white solid	-
Solubility	Predicted: Soluble in polar organic solvents (e.g., DMSO, DMF, Methanol)	-
Purity (Typical)	97%	[5]

Synthesis of **2-(5-Oxazolyl)benzoic Acid**

While a specific, detailed experimental protocol for the synthesis of **2-(5-Oxazolyl)benzoic acid** is not readily available in the literature, a plausible synthetic route can be proposed based on established methods for oxazole synthesis. One of the most common methods for constructing the oxazole ring is the Robinson-Gabriel synthesis and its variations, which involve the cyclodehydration of an α -acylamino ketone.[\[6\]](#)

A potential synthetic pathway starting from 2-cyanobenzoic acid is outlined below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Recent Advancements in the Synthetic Chemistry of Oxazole Derivatives and their Significant Medicinal Applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
- 3. lifechemicals.com [lifechemicals.com]
- 4. preprints.org [preprints.org]
- 5. 2-(5-Oxazolyl)benzoic acid 97% | CAS: 169508-94-5 | AChemBlock [achemblock.com]
- 6. Synthesis, Reactions and Medicinal Uses of Oxazole | Pharmaguideline [pharmaguideline.com]
- To cite this document: BenchChem. [2-(5-Oxazolyl)benzoic Acid: A Technical Guide for Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b599546#2-5-oxazolyl-benzoic-acid-as-a-building-block-in-organic-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com